

Essential Safety and Handling Protocols for Aerosol OT (Dioctyl Sodium Sulfosuccinate)

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Compound of Interest

Compound Name: OT-730

Cat. No.: B3064111

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Disclaimer: The substance initially referenced, "**OT-730**," is an investigational beta-blocker prodrug developed for ophthalmic use in the treatment of glaucoma. As an experimental compound, detailed public safety data, including a comprehensive Safety Data Sheet (SDS), is not available. To provide actionable and immediate safety information relevant to a laboratory setting, this guide focuses on Aerosol OT, a common anionic surfactant used in research and development, for which extensive safety information is accessible. Aerosol OT is the trade name for dioctyl sodium sulfosuccinate.

This document provides essential safety, handling, and disposal information for Aerosol OT (CAS No. 577-11-7) to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for Aerosol OT, primarily in its solid (anhydrous) form. This information is critical for risk assessment and for designing safe experimental procedures.

Property	Value	Citation
Chemical Identity	Diocetyl sodium sulfosuccinate	[1][2][3][4]
CAS Number	577-11-7	[2][3]
Molecular Formula	C ₂₀ H ₃₇ NaO ₇ S	[5]
Molecular Weight	444.55 g/mol	[5]
Appearance	White, waxy solid	[1][4]
Melting Point	153 - 157 °C (307.4 - 314.6 °F)	[5]
Boiling Point	Not available (decomposes)	[5]
Solubility in Water	1.5 g/100 mL @ 25°C	[6]
Specific Gravity	1.09 (for 75% solution)	[6][7]
Flash Point	29 °C (84.2 °F) (for 75% solution in ethanol/water)	[6]
Acute Toxicity (Oral)	LD50 (Rat): > 3000 mg/kg	[8]
LD50 (Mouse): 2643 mg/kg	[6]	
Skin Corrosion/Irritation	Rabbit: Causes skin irritation	[8]
Eye Damage/Irritation	Rabbit: Causes serious eye damage	[3][8]

Personal Protective Equipment (PPE)

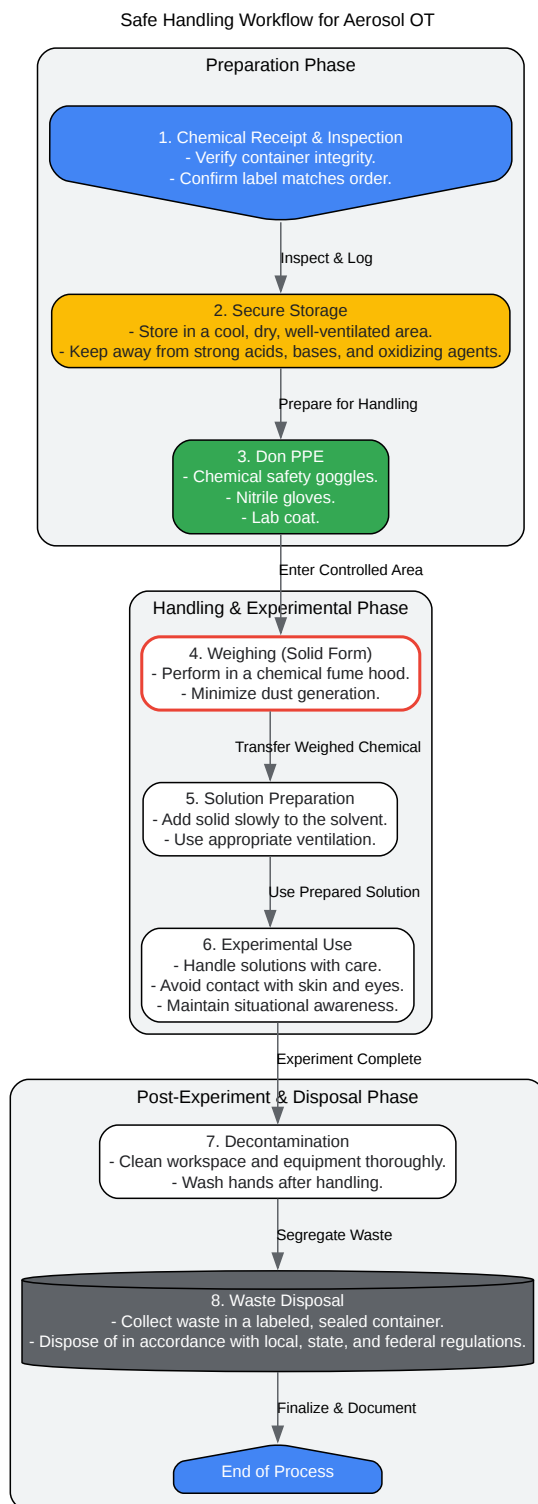
When handling Aerosol OT, especially in its solid, powdered form, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][9]
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile rubber) that are impervious to the chemical and the solvent being used.[2]

- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or where significant dust generation is expected, consider additional protective clothing to prevent skin exposure.[\[2\]](#)[\[9\]](#)
- **Respiratory Protection:** If working with the solid form where dust may be generated, or if working with solutions in a poorly ventilated area, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[6\]](#) Engineering controls, such as a fume hood, are the preferred method for controlling airborne contaminants.[\[1\]](#)

Experimental Workflow and Safety Procedures

The following diagram outlines the standard operating procedure for the safe handling of Aerosol OT in a laboratory environment, from receiving to disposal. Adherence to this workflow is crucial for minimizing risks.



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Caption: Workflow for safe laboratory handling of Aerosol OT.

Disposal Plan

Proper disposal of Aerosol OT and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste materials containing Aerosol OT, including contaminated consumables (e.g., pipette tips, gloves), should be collected in a clearly labeled, sealed, and chemically compatible waste container.[2]
- **Regulatory Compliance:** Dispose of chemical waste in accordance with all applicable local, state, and federal regulations. Do not pour waste down the drain.[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management and disposal procedures.
- **Container Disposal:** Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. Once decontaminated, containers can be disposed of as regular laboratory waste, unless otherwise specified by institutional policies.

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